

Application Note: Analytical Methods for the Quantification of Osimertinib in Biological Samples

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Compound of Interest

Compound Name: 2,2'-(1,2-Diaminoethane-1,2-diyl)diphenol

Cat. No.: B1148904

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Introduction

Osimertinib (Tagrisso™) is a third-generation, irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) that is highly effective against non-small cell lung cancer (NSCLC) with EGFR T790M mutations.[1][2] The monitoring of osimertinib concentrations in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and in the drug development process. This document provides an overview of validated analytical methods for the quantitative determination of osimertinib in biological samples, primarily focusing on liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Analytical Techniques

The gold standard for the quantification of osimertinib in biological matrices such as plasma, serum, and cerebrospinal fluid is LC-MS/MS.[3][4] This technique offers high sensitivity, specificity, and a wide dynamic range, making it ideal for clinical and research applications.[5][6] Ultra-performance liquid chromatography (UPLC)-MS/MS methods have also been developed, offering faster analysis times.[7][8]

Quantitative Data Summary

The following tables summarize the performance characteristics of various published LC-MS/MS and UPLC-MS/MS methods for the quantification of osimertinib.

Table 1: LC-MS/MS Methods for Osimertinib Quantification in Human Plasma

Parameter	Method 1	Method 2	Method 3
Linearity Range	1.25 - 300 ng/mL[5]	10 - 4000 pg/mL[6]	40 - 1000 nM[9][10]
LLOQ	1.25 ng/mL[5]	10 pg/mL[6]	40 nM[9][10]
Sample Volume	Not Specified	Not Specified	Not Specified
Extraction Method	Protein Precipitation[5]	Liquid-Liquid Extraction[6]	Not Specified
Internal Standard	Propranolol[5]	Osimertinib-D3[6]	Gefitinib-D6[10]
Intra-day Precision	< 10% RSD[5]	0.31 - 8.55% RSD[6]	< 15%[10]
Inter-day Precision	< 10% RSD[5]	0.26 - 6.16% RSD[6]	< 15%[10]
Accuracy	Within acceptable limits[5]	Within 15%[6]	Within 15%[10]
Recovery	Not Specified	87.79%[6]	Not Specified

Table 2: UPLC-MS/MS Methods for Osimertinib Quantification in Rat and Human Plasma

Parameter	Method 1 (Rat Plasma)	Method 2 (Human Plasma)
Linearity Range	1.0 - 1000 ng/mL[11]	5 - 500 ng/mL[8]
LLOQ	1.0 ng/mL[11]	5 ng/mL[8]
Sample Volume	50 µL[7]	Not Specified
Extraction Method	Protein Precipitation[7]	Protein Precipitation[8]
Internal Standard	Nilotinib[7]	D3-Sorafenib[8]
Intra-day Precision	6.25 - 10.34%[11]	≤ 6.1% CV[8]
Inter-day Precision	3.43 - 10.44%[11]	≤ 6.1% CV[8]
Accuracy	92.66 - 101.50%[11]	95.8 - 105.2%[8]
Recovery	Not Specified	92.3 - 106.0% (Matrix Effect)[8]

Experimental Protocols

Protocol 1: Quantification of Osimertinib in Human Plasma using LC-MS/MS

This protocol is a representative method compiled from common practices in the cited literature.[5][6]

1. Materials and Reagents

- Osimertinib reference standard
- Internal Standard (IS), e.g., Propranolol or Osimertinib-D3
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Human plasma (with anticoagulant, e.g., EDTA)

2. Sample Preparation (Protein Precipitation)

- Thaw plasma samples at room temperature.
- Spike 100 μ L of plasma with the internal standard solution.
- Add 300 μ L of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

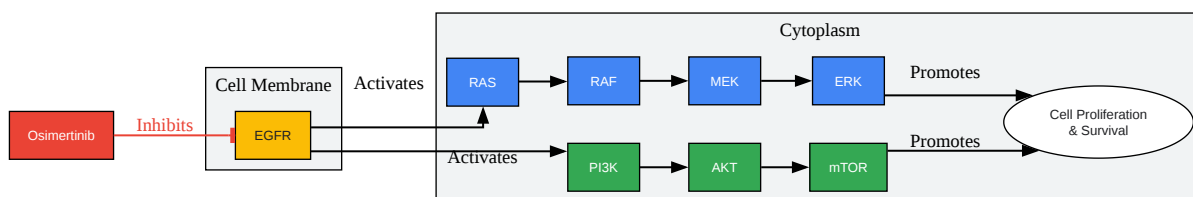
3. LC-MS/MS Conditions

- LC System: Agilent or equivalent
- Column: C18 column (e.g., Agilent Zorbax SB-C18)[5]
- Mobile Phase A: 0.2% Formic acid in water[5]
- Mobile Phase B: Acetonitrile[5]
- Flow Rate: 0.4 mL/min[5]
- Injection Volume: 5 μ L
- MS System: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Osimertinib: m/z 499.6 $\rightarrow$ 72.0[6]
 - Propranolol (IS): (if used)
 - Osimertinib-D3 (IS): m/z 503.63 $\rightarrow$ 72.0[6]

4. Data Analysis

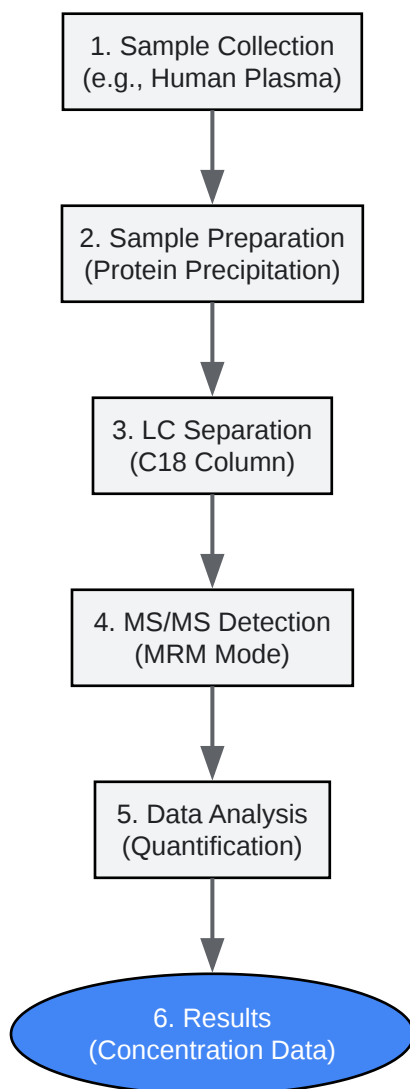
- Quantify osimertinib concentrations using a calibration curve prepared in blank plasma.
- The ratio of the peak area of osimertinib to the peak area of the internal standard is plotted against the nominal concentration of the calibration standards.

Visualizations



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Caption: EGFR Signaling Pathway and the Mechanism of Action of Osimertinib.



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Caption: General Experimental Workflow for Osimertinib Quantification.

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